

BMS-303141 solubility issues and solutions

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B1667198

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BMS-303141 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BMS-303141**. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-303141** and what is its primary mechanism of action?

A1: **BMS-303141** is a potent and cell-permeable inhibitor of ATP-citrate lyase (ACLY).^{[1][2]} ACLY is a key cytosolic enzyme that catalyzes the production of acetyl-CoA from citrate.^{[3][4]} This acetyl-CoA is a crucial precursor for the de novo biosynthesis of fatty acids and cholesterol.^{[2][4]} By inhibiting ACLY, **BMS-303141** effectively blocks lipid synthesis.^[1]

Q2: What are the common research applications of **BMS-303141**?

A2: **BMS-303141** is utilized in various research areas, including:

- Metabolic Disorders: Studying its effects on hyperlipidemia by lowering plasma glucose and triglycerides.^[1]
- Cancer Research: Investigating its ability to reduce cell proliferation in cancer cell lines such as HepG2, Huh-7, and in PD-1 deficient lymphomas.^{[1][2]}

- Immunology: Exploring its role in modulating inflammatory responses.

Troubleshooting Guides

Issue 1: **BMS-303141** is precipitating out of my aqueous solution or cell culture medium.

- Possible Cause 1: Low aqueous solubility. **BMS-303141** has poor solubility in aqueous solutions. Direct dissolution in water or buffers is not recommended.
- Solution 1: Use of organic solvents for stock solutions. Prepare a high-concentration stock solution in an appropriate organic solvent like DMSO or ethanol, and then dilute it to the final working concentration in your aqueous medium. Ensure the final concentration of the organic solvent is low enough to not affect your experimental system (typically <0.5% for DMSO in cell culture).
- Possible Cause 2: Temperature fluctuations. Repeated freeze-thaw cycles or storing the stock solution at inappropriate temperatures can lead to precipitation.[\[5\]](#)
- Solution 2: Proper storage and handling. Store stock solutions at -20°C in small aliquots to avoid multiple freeze-thaw cycles.[\[2\]](#) When preparing your working solution, allow the stock solution to come to room temperature before dilution.
- Possible Cause 3: Interaction with media components. Components in complex media, such as salts and proteins, can sometimes cause precipitation of small molecules.[\[3\]](#)[\[5\]](#)
- Solution 3: Gradual dilution and mixing. When diluting the stock solution into your final medium, add it dropwise while gently vortexing or swirling the medium to ensure rapid and uniform dispersion.

Issue 2: Inconsistent experimental results when using **BMS-303141**.

- Possible Cause 1: Degradation of the compound. Improper storage of the stock solution can lead to degradation of **BMS-303141**.
- Solution 1: Follow recommended storage conditions. Store the stock solution at -20°C. For long-term storage (up to 6 months), -80°C is recommended.[\[2\]](#) Protect from light.

- Possible Cause 2: Inaccurate concentration of the stock solution. This could be due to weighing errors or incomplete dissolution.
- Solution 2: Careful preparation of stock solution. Ensure the compound is completely dissolved in the solvent. Gentle warming to 37°C and sonication can aid in dissolution.^[2] Use a calibrated balance for accurate weighing.

Data Presentation

BMS-303141 Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	≥ 21.2	~50
DMSO	85	200.32
Ethanol	21.21	50

Data sourced from multiple suppliers and may vary slightly between batches.^[1]^[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **BMS-303141** (MW: 424.3 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out 4.24 mg of **BMS-303141** powder.
- Add 1 mL of anhydrous DMSO to the powder.

- Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to facilitate dissolution.[\[2\]](#)
- Aliquot the stock solution into smaller volumes (e.g., 50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[2\]](#)

Protocol 2: Preparation of an In Vivo Formulation for Oral Gavage

This protocol is adapted from a method for preparing a clear solution for in vivo use.[\[1\]](#)

Materials:

- **BMS-303141**
- DMSO
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile deionized water (ddH₂O) or saline

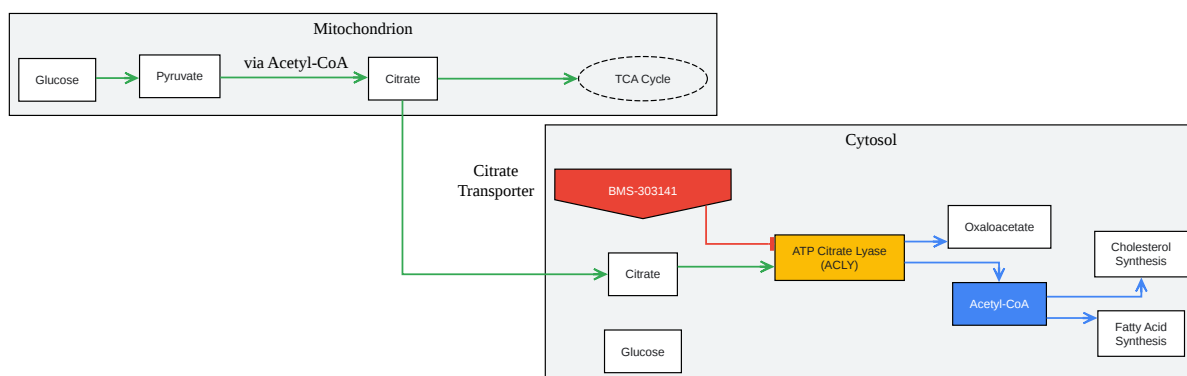
Procedure (for a 1 mL final volume):

- Prepare a concentrated stock solution of **BMS-303141** in DMSO (e.g., 100 mg/mL).
- In a sterile tube, add 50 µL of the 100 mg/mL **BMS-303141** DMSO stock solution.
- Add 400 µL of PEG300 to the tube.
- Mix thoroughly until the solution is clear.
- Add 50 µL of Tween 80 to the solution.
- Mix again until the solution is clear.
- Add 500 µL of sterile ddH₂O or saline to bring the final volume to 1 mL.

- Mix thoroughly to ensure a homogenous solution. The mixed solution should be used immediately for optimal results.[1]

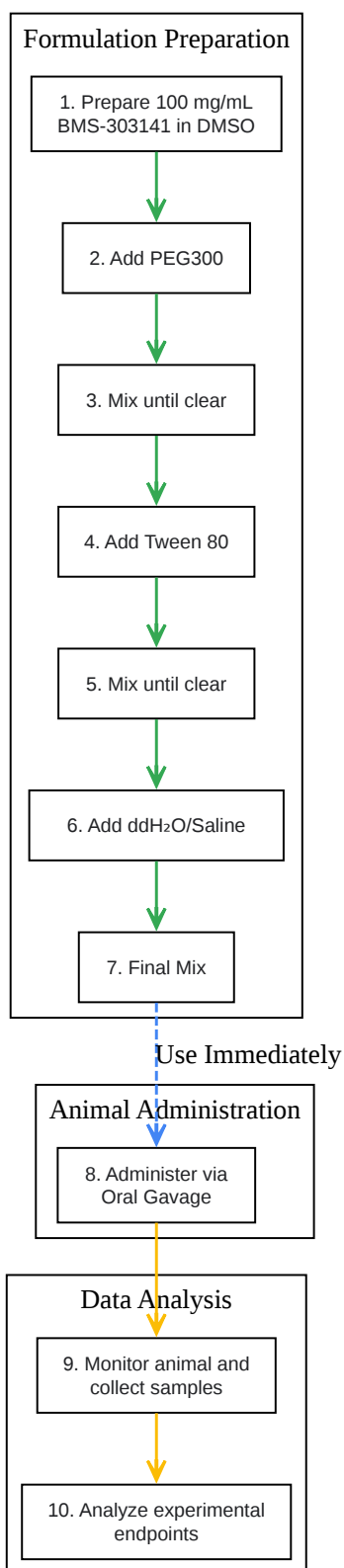
Note on Oral Gavage: The maximum recommended volume for oral gavage in mice is typically 10 mL/kg.[6] Always follow approved institutional animal care and use committee (IACUC) protocols.

Mandatory Visualizations



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Caption: ATP Citrate Lyase (ACLY) Signaling Pathway and Point of Inhibition by **BMS-303141**.



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Caption: Experimental Workflow for In Vivo Formulation and Administration of **BMS-303141**.

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